

Application Notes and Protocols: Oxidation of (4,4-Dimethoxycyclohexyl)methanol

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Compound of Interest

Compound Name: (4,4-Dimethoxycyclohexyl)methanol

Cat. No.: B1444445

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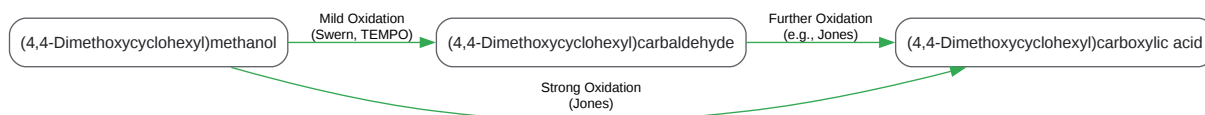
Introduction

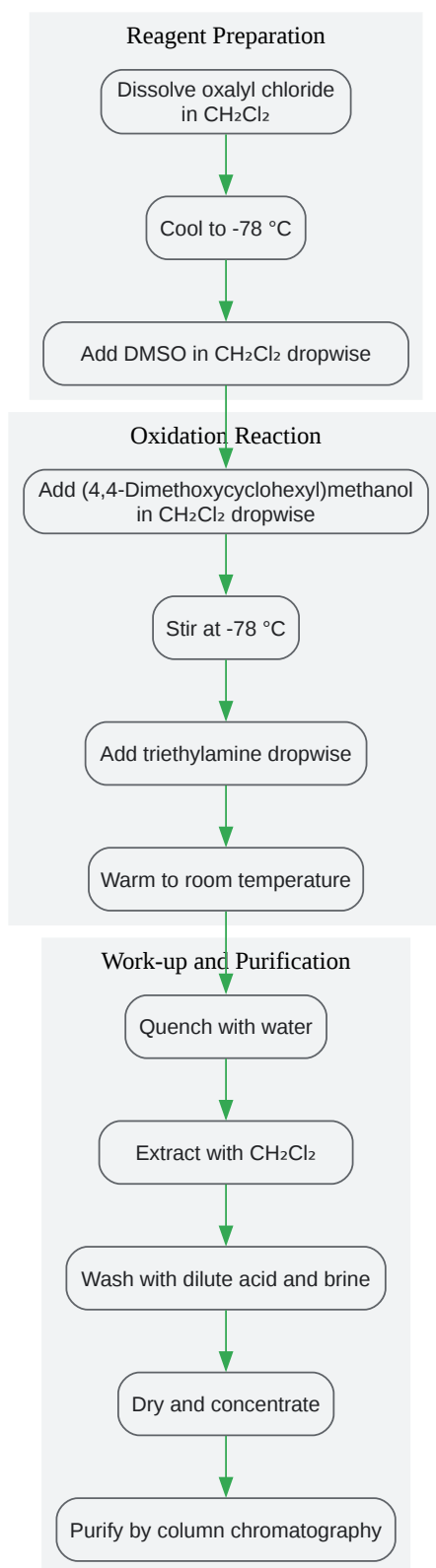
The oxidation of primary alcohols is a fundamental transformation in organic synthesis, crucial for the preparation of aldehydes and carboxylic acids which are key intermediates in the development of pharmaceuticals and other fine chemicals. **(4,4-Dimethoxycyclohexyl)methanol** is a bifunctional molecule featuring a primary alcohol and a ketal protecting group. The selective oxidation of the primary alcohol in this substrate allows for the synthesis of (4,4-Dimethoxycyclohexyl)carbaldehyde and (4,4-Dimethoxycyclohexyl)carboxylic acid, versatile building blocks for further molecular elaboration. The presence of the acid-sensitive ketal group necessitates the careful selection of oxidation reagents and conditions to avoid deprotection.

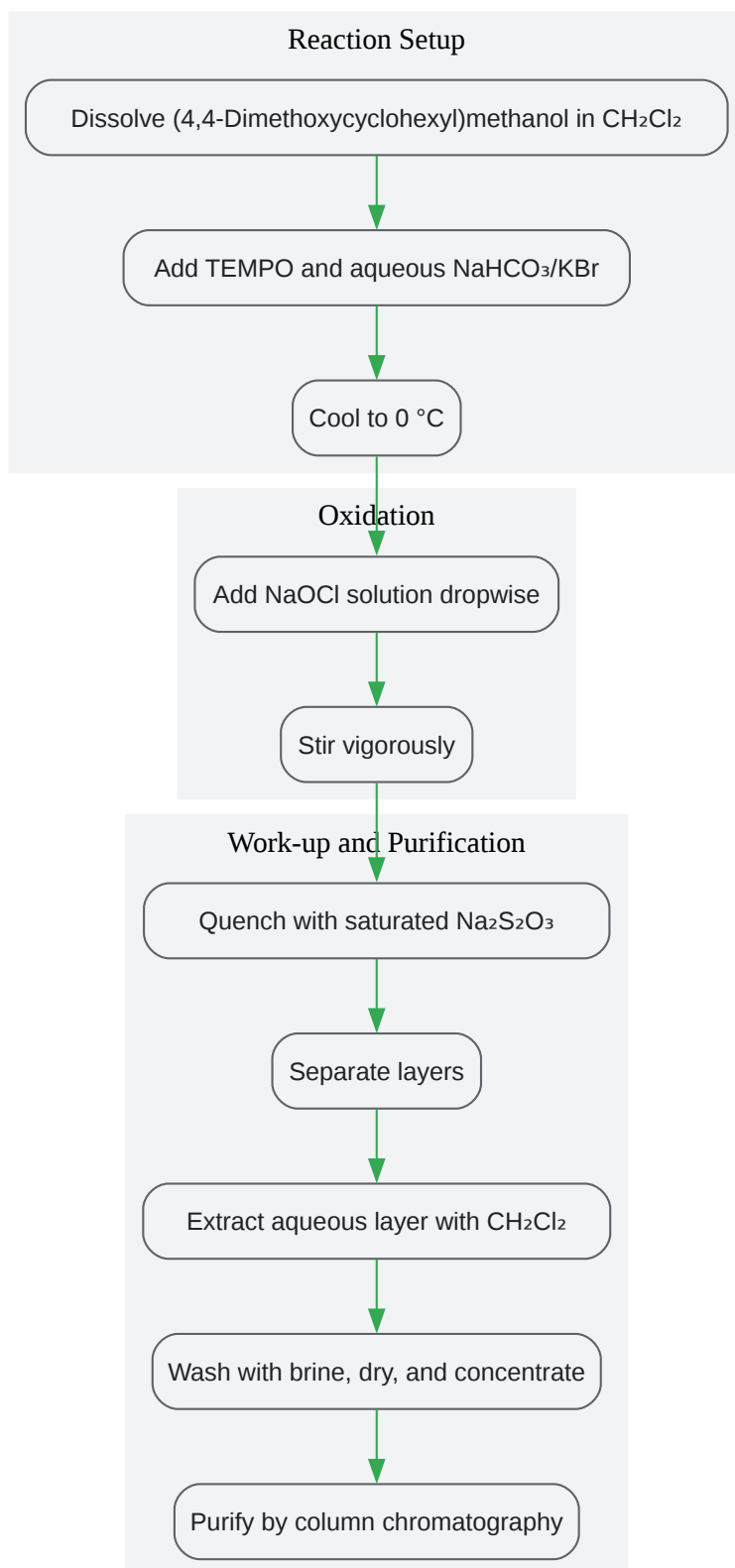
This document provides detailed application notes and protocols for the selective oxidation of the primary alcohol in **(4,4-Dimethoxycyclohexyl)methanol** to the corresponding aldehyde and carboxylic acid. Three widely used and reliable oxidation methods are presented: Swern oxidation and TEMPO-catalyzed oxidation for the synthesis of the aldehyde, and Jones oxidation for the synthesis of the carboxylic acid.

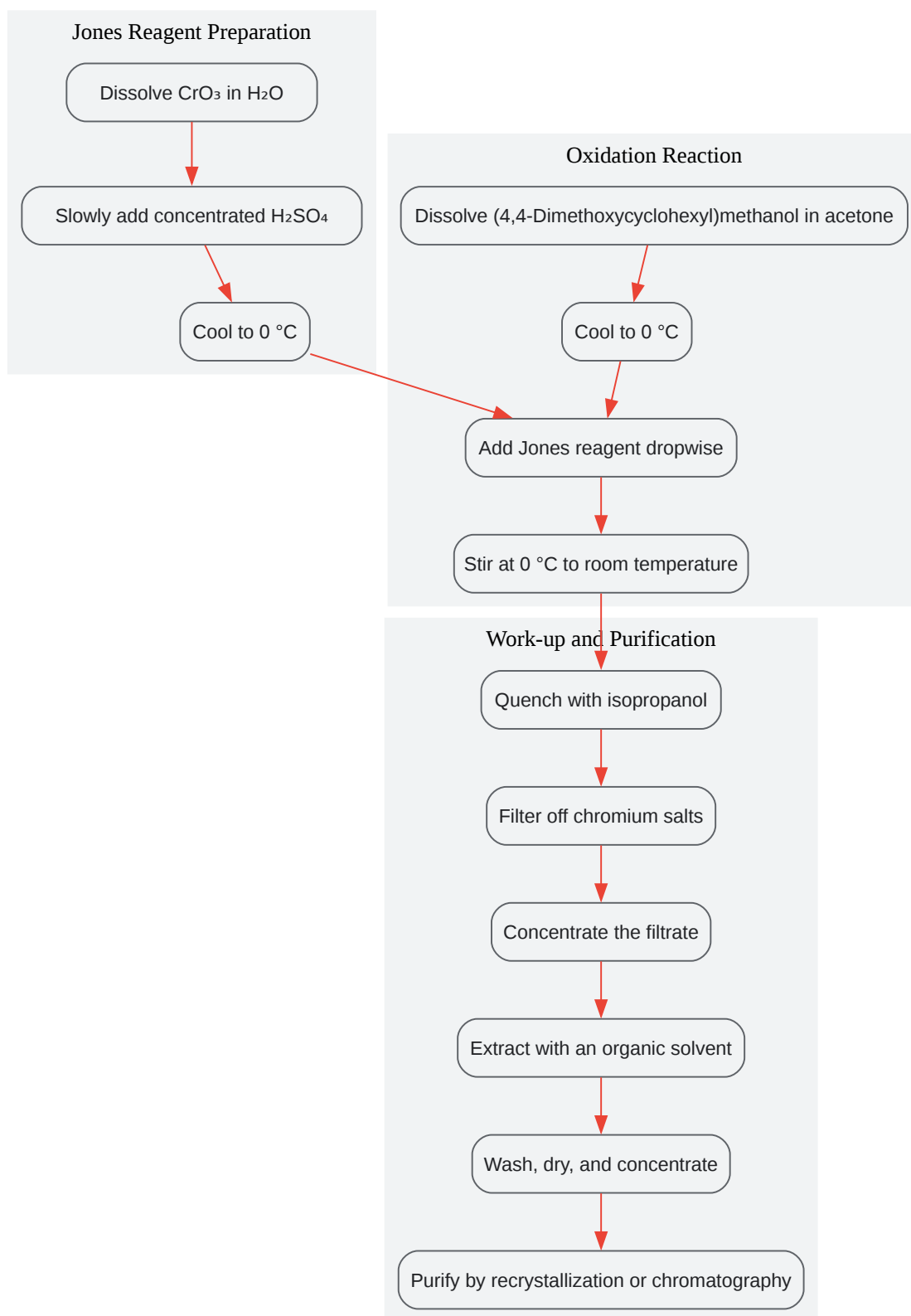
Oxidation Pathways

The oxidation of **(4,4-Dimethoxycyclohexyl)methanol** can be controlled to yield either the aldehyde or the carboxylic acid by selecting the appropriate oxidizing agent and reaction conditions.









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